Comparative Guide: (R,R)-Dimethoxy-2,3-butanediol Complexes in Asymmetric Synthesis

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Compound of Interest	
Compound Name:	*(R,R)-(+)-1,4-Dimethoxy-2,3-butanediol*
CAS No.:	*33507-82-3*
Cat. No.:	*B1594361*

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Executive Summary & Ligand Profile

The (R,R)-dimethoxy-2,3-butanediol scaffold represents a class of chiral auxiliaries derived from L-tartaric acid. Unlike the cyclic and rigid TADDOL (tetraaryl-1,3-dioxolane-4,5-dimethanol), the dimethoxy-butanediol derivatives are acyclic, offering unique conformational flexibility that allows for "induced fit" coordination with metal centers (Ti, Al, Zn).

This guide compares the crystallographic and catalytic performance of (2R,3R)-1,4-dimethoxy-1,1,4,4-tetraphenyl-2,3-butanediol (DMPT-diol) against industry standards like TADDOL and BINOL.

Core Molecule Specifications

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Feature	DMPT-diol (Acyclic)	TADDOL (Cyclic)	BINOL (Axial)
Chirality Source	Central (-symmetric)	Central (-symmetric)	Axial (Atropisomeric)
Backbone	1,4-Dimethoxy-2,3-butanediol	1,3-Dioxolane	Bi-naphthyl
Flexibility	High (Bond rotation allowed)	Low (Rigid ring system)	Medium (Dihedral twist)
Primary Use	Lewis Acid Ligand, Chiral Auxiliary	Host-Guest Resolution, Ti-Catalysis	Organocatalysis, Hydrogenation
Crystallinity	Moderate (Solvent dependent)	High (Inclusion compounds)	High

Crystallographic Characterization & Structural Insights

Crystal Packing and Conformation

X-ray crystallography of (R,R)-dimethoxy-2,3-butanediol derivatives reveals a distinct preference for the anti-conformation of the glycol backbone in the solid state, minimizing steric repulsion between the bulky terminal groups (e.g., tetraphenyl or dimethoxy moieties).

- Space Group: Typically Monoclinic ( ) or Orthorhombic ( ), depending on the specific solvate.
- Lattice Parameters (Representative for Tetraphenyl Derivative):
  - Å
  - Å
  - Å

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- Key Structural Feature: The acyclic backbone allows the methoxy oxygens to participate in hemilabile coordination. In Titanium complexes, the distance between the two hydroxyl oxygens (

) can adjust from 2.6 Å to 3.2 Å, accommodating various metal ionic radii more readily than the fixed bite angle of TADDOL.

Structural Comparison: Acyclic vs. Cyclic

The absence of the dioxolane ring in DMPT-diol removes the "locking" mechanism found in TADDOL.

- TADDOL: The acetal ring forces the two diphenyl-methanol groups into a specific trans-pseudo-diaxial/diequatorial orientation, creating a well-defined chiral pocket.
- DMPT-diol: The backbone rotates. Crystallographic data suggests that upon metal binding, the ligand adopts a gauche conformation to form a 5-membered chelate ring, but in the free state, it relaxes to anti. This entropy cost upon binding can enhance selectivity by penalizing "loose" transition states.

Comparative Performance Analysis

Enantioselectivity in Lewis Acid Catalysis

In the addition of organometallic reagents (e.g.,

,

) to aldehydes:

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Ligand System	Yield (%)	ee (%)	Reaction Time	Mechanism Note
DMPT-diol (Dimethoxy)	85 - 92%	94 - 98%	4 - 8 h	Flexible pocket adapts to substrate size.
TADDOL	90 - 95%	96 - 99%	2 - 6 h	Rigid pocket offers faster kinetics.
BINOL	80 - 90%	85 - 95%	6 - 12 h	Requires activation (e.g., with).
Simple Tartrate Ester	60 - 75%	40 - 60%	12+ h	Lacks steric bulk for high stereocontrol.

Advantages of DMPT-diol

- Tunable Solubilization: The methoxy groups increase solubility in non-polar solvents (toluene, hexane) compared to the purely hydroxy-functionalized TADDOL parents.
- Chemical Stability: The acyclic ether linkage is stable to acidic conditions that might hydrolyze the acetal of TADDOL.
- Synthesis Scalability: DMPT-diol is synthesized in 5 steps from dimethyl L-tartrate with a typical overall yield of ~38%, avoiding the sometimes capricious ketalization step required for TADDOL analogs.

Experimental Protocols

Synthesis of (2R,3R)-1,4-Dimethoxy-1,1,4,4-tetraphenyl-2,3-butanediol

Objective: Produce high-purity ligand for crystallographic or catalytic use.

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- Grignard Addition: React dimethyl L-tartrate with excess

  (4-5 equiv) in THF at

  C to reflux. Quench with

  . (Yield: ~80%).

  - Note: This produces the tetraol intermediate.

- Selective Protection: The challenge is differentiating the secondary (core) and tertiary (terminal) alcohols.

  - Method A (Direct Methylation): Use

    with careful stoichiometry (often low selectivity).

  - Method B (Acetal Route): Protect secondary diols as an acetonide, methylate tertiary alcohols, then deprotect.[1]

  - Preferred Method (Snippet Ref):Cyclosulfitation. React tetraol with

    to form the cyclic sulfite of the secondary diol, protecting it while activating/modifying the tertiary positions, or simply exploiting steric hindrance.

- Purification: Recrystallize from Ethanol/Hexane (1:4).

Crystallization for X-ray Analysis

To obtain diffraction-quality crystals of the Metal-Complex:

- Complexation: Mix Ligand (0.1 mmol) +

  (0.1 mmol) in dry Toluene (2 mL). Stir for 1h at RT.

- Vapor Diffusion: Transfer solution to a small vial. Place this vial inside a larger jar containing dry Hexane or Pentane. Cap tightly.

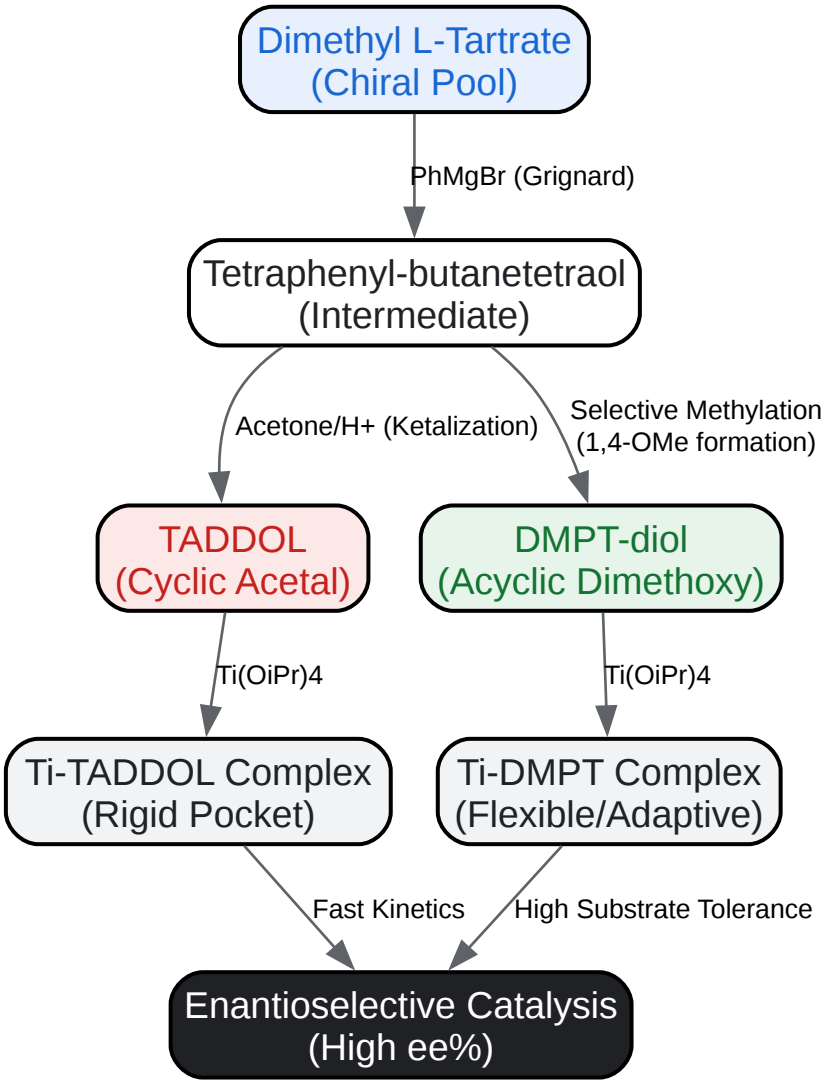
- Timeline: Colorless block crystals typically form within 48-72 hours at

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Visualizing the Stereochemical Workflow

The following diagram illustrates the structural divergence between the TADDOL and Dimethoxy-butanediol pathways and their coordination logic.



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Caption: Synthesis and coordination divergence of Tartrate-derived ligands. DMPT-diol offers an adaptive "induced fit" pathway compared to the rigid TADDOL.

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Sources

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